

An In-depth Technical Guide to 2-(2-Aminoethyl)benzoic acid hydrochloride

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)benzoic acid hydrochloride

Cat. No.: B563983

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Aminoethyl)benzoic acid hydrochloride** (CAS No. 102879-42-5), a versatile building block with potential applications in pharmaceutical and chemical research. This document consolidates its chemical and physical properties, safety and handling information, and outlines a general synthetic approach. While specific biological activities and detailed experimental protocols for this particular isomer are not extensively documented in publicly available literature, this guide offers insights based on related compounds and general chemical principles.

Chemical and Physical Properties

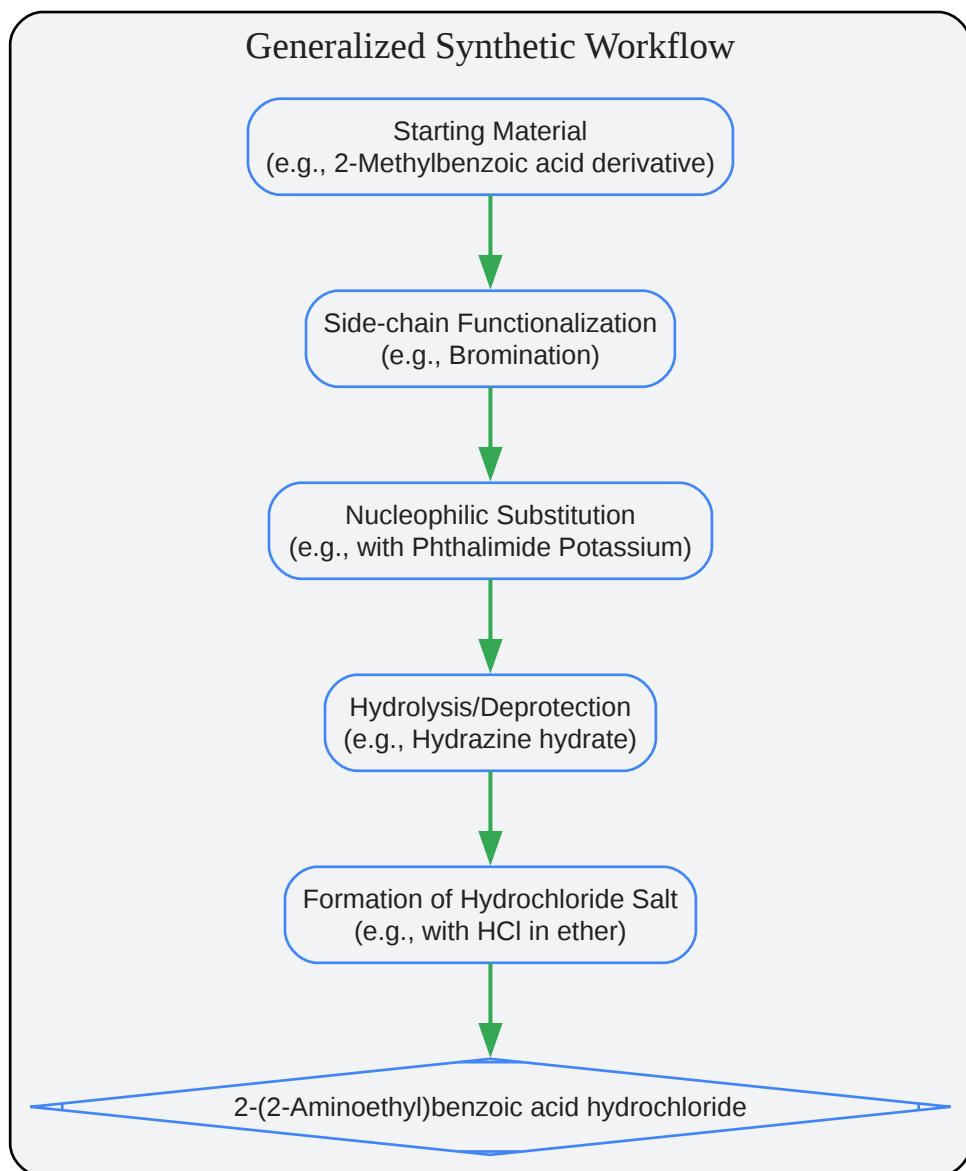
2-(2-Aminoethyl)benzoic acid hydrochloride is a white to off-white solid.^[1] Its fundamental properties are summarized in the table below. While specific quantitative data for properties such as melting point and solubility are not readily available for the hydrochloride salt, information on the free base and related isomers is provided for reference.

Property	Value	Source
CAS Number	102879-42-5	[2]
Molecular Formula	C ₉ H ₁₂ ClNO ₂	[2]
Molecular Weight	201.65 g/mol	[2]
Appearance	White to off-white solid	[1]
Storage Temperature	Room Temperature, under inert atmosphere	[1]

Synthesis

A general methodology for the synthesis of 2-(2-Aminoethyl)benzoic acid and its analogs often involves the construction of the aminoethyl side chain on a pre-existing benzoic acid framework. One common strategy is the reduction of a corresponding nitro compound. This would typically involve the synthesis of a precursor like 2-(2-nitroethyl)benzoic acid or 2-(2-nitrovinyl)benzoic acid.

Another approach involves the reaction of a benzoic acid derivative with ethylenediamine. While a detailed, step-by-step protocol for the specific synthesis of **2-(2-Aminoethyl)benzoic acid hydrochloride** is not readily available in the searched literature, a generalized workflow for a related synthesis is presented below.



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A generalized synthetic workflow for aminoethylbenzoic acids.

Analytical Methods

The characterization and purity assessment of **2-(2-Aminoethyl)benzoic acid hydrochloride** would typically involve a combination of standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): For purity assessment and quantification. A reverse-phase C18 column with a mobile phase consisting of an acetonitrile

and water gradient with an acidic modifier (e.g., formic acid or trifluoroacetic acid) would be a common starting point.

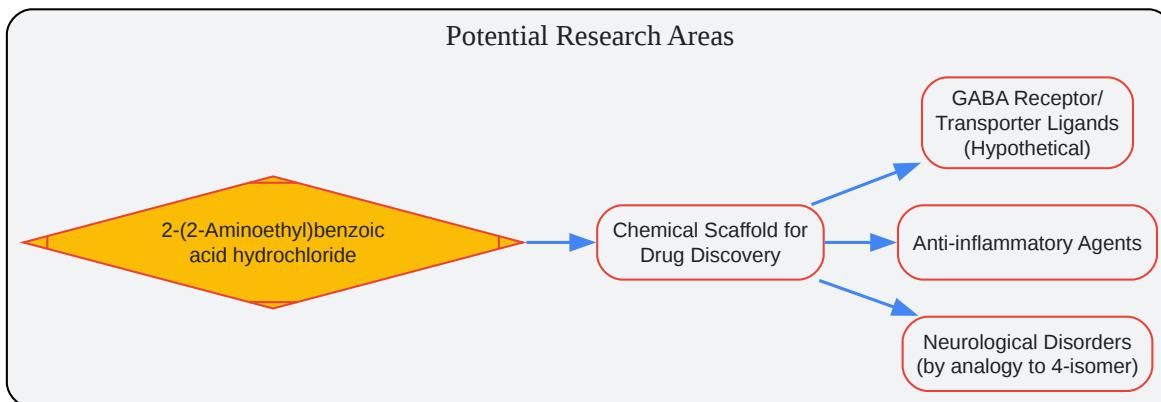
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure. ^1H and ^{13}C NMR spectra would provide detailed information about the arrangement of protons and carbon atoms in the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, further confirming the identity of the compound.

Biological Activity and Potential Applications

While specific pharmacological studies on **2-(2-Aminoethyl)benzoic acid hydrochloride** are limited in the available literature, its structural isomer, 4-(2-Aminoethyl)benzoic acid hydrochloride, is known to be utilized as a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.^[1] Derivatives of aminobenzoic acids have been investigated for a wide range of biological activities, including anti-inflammatory and analgesic properties.^[3]

Given its structure as a GABA (gamma-aminobutyric acid) analog constrained on a benzene ring, it could be hypothesized that **2-(2-Aminoethyl)benzoic acid hydrochloride** may interact with GABA receptors or transporters. However, this remains speculative without direct experimental evidence.

The general class of aminobenzoic acid derivatives has been explored for various therapeutic applications, suggesting that this compound could be a valuable scaffold for medicinal chemistry research.^[4]



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Potential areas of research for **2-(2-Aminoethyl)benzoic acid hydrochloride**.

Safety and Handling

Detailed safety information for **2-(2-Aminoethyl)benzoic acid hydrochloride** is not available. Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

2-(2-Aminoethyl)benzoic acid hydrochloride is a chemical intermediate with potential for use in the development of novel therapeutic agents. While a comprehensive dataset on its specific properties and biological activities is yet to be established in the public domain, this guide provides a foundational understanding for researchers and drug development professionals. Further investigation into its synthesis, characterization, and pharmacological properties is warranted to fully explore its potential.

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